

Molecular weight of L-N-Boc-5-chlorotryptophan

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Compound of Interest

Compound Name: *L-N-Boc-5-chlorotryptophan*

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An In-depth Technical Guide to L-N-Boc-5-chlorotryptophan

For researchers, scientists, and drug development professionals, **L-N-Boc-5-chlorotryptophan** is a key building block in the synthesis of complex peptides and pharmacologically active molecules. This guide provides comprehensive details on its chemical properties, synthesis, and applications.

Chemical and Physical Properties

L-N-Boc-5-chlorotryptophan, a derivative of the amino acid L-tryptophan, is distinguished by a tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group and a chlorine atom at the 5-position of the indole ring. These modifications are crucial for its utility in solid-phase peptide synthesis and other organic syntheses. The Boc group prevents unwanted reactions at the amino group, while the chlorine atom can modulate the biological activity of the final peptide or compound.

Property	Value
Molecular Weight	338.79 g/mol [1][2][3]
CAS Number	114873-08-4[1][2]
Linear Formula	C16H19ClN2O4[1][2]
IUPAC Name	(2S)-2-[(tert-butoxycarbonyl)amino]-3-(5-chloro-1H-indol-3-yl)propanoic acid[1]
Synonym	(2S)-2-[(tert-butoxycarbonyl)amino]-3-(5-chloro-1H-indol-3-yl)propanoic acid[2]
Physical Form	White to yellow solid[1][2]
Purity	97%[1][2]
Storage Temperature	+4°C[1][2]

Applications in Research and Drug Development

The incorporation of halogenated amino acids like 5-chlorotryptophan into peptides can significantly enhance their therapeutic properties, including metabolic stability and binding affinity. The chlorine atom is an important feature in many approved drugs.[4] **L-N-Boc-5-chlorotryptophan** serves as a vital intermediate in the development of new therapeutics.[5]

Notably, 5-chlorotryptophan has been identified as a key component of novel antibiotic families, the longicatenamycins and nonopeptins, discovered through high-throughput screening of Actinomycetota extracts.[6][7][8] This highlights the potential of **L-N-Boc-5-chlorotryptophan** as a precursor for the synthesis of new antibacterial agents.

Experimental Protocol: Synthesis of L-N-Boc-5-chlorotryptophan

The following is a generalized procedure for the Boc-protection of 5-chloro-L-tryptophan. The synthesis of Boc-protected tryptophan derivatives can be achieved using di-tert-butyl dicarbonate (Boc₂O).[9]

Materials:

- 5-chloro-L-tryptophan
- Di-tert-butyl dicarbonate (Boc₂O)
- 4-dimethylaminopyridine (DMAP)
- Acetonitrile (MeCN)
- Sodium bicarbonate (NaHCO₃) solution
- Ethyl acetate (EtOAc)
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

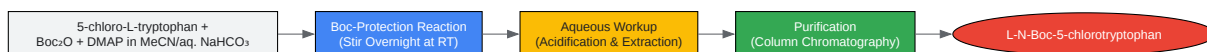
Procedure:

- Dissolve 5-chloro-L-tryptophan in a suitable solvent system, such as a mixture of acetonitrile and aqueous sodium bicarbonate solution, in a round-bottom flask.
- Cool the solution in an ice bath and add di-tert-butyl dicarbonate (Boc₂O) and a catalytic amount of 4-dimethylaminopyridine (DMAP).
- Allow the reaction mixture to warm to room temperature and stir overnight.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, remove the acetonitrile under reduced pressure using a rotary evaporator.

- Wash the remaining aqueous solution with a nonpolar solvent like hexanes to remove unreacted Boc₂O.
- Acidify the aqueous layer with a mild acid (e.g., citric acid) to a pH of approximately 3.
- Extract the product into ethyl acetate.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **L-N-Boc-5-chlorotryptophan**.
- The crude product can be further purified by column chromatography if necessary.

Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and purification of **L-N-Boc-5-chlorotryptophan**.



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Caption: General synthesis workflow for **L-N-Boc-5-chlorotryptophan**.

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